

CAS number 1196-70-9 properties and safety

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Compound of Interest

Compound Name: *1H-indole-6-carbaldehyde*

Cat. No.: B015419

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Introduction and Compound Identification

Indole-6-carboxaldehyde, also known by its synonym 6-Formylindole, is an aromatic aldehyde featuring an indole scaffold.^{[1][2]} This structure makes it a valuable building block in medicinal chemistry and organic synthesis.^[1] Its reactivity is centered around the aldehyde functional group and the indole ring system, allowing for the creation of a diverse range of derivatives.^[1] This versatility has led to its use as a key intermediate in the synthesis of various biologically active compounds, including potential anti-cancer and anti-inflammatory agents, as well as compounds targeting neurological disorders.^{[1][3]}

It is important to note that while the requested CAS number is 1196-70-9, search results can sometimes be confounded with another compound, 4-Methoxy-2-nitroaniline (CAS 96-96-8). This guide is exclusively focused on Indole-6-carboxaldehyde (CAS 1196-70-9).

Physicochemical Properties

The physical and chemical properties of Indole-6-carboxaldehyde are summarized in the table below. These properties are crucial for designing experiments, understanding its behavior in different solvents, and for safe storage.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₇ NO	[1][4][5]
Molecular Weight	145.16 g/mol	[1][4][5]
Appearance	Orange-brown crystalline powder	[1]
Melting Point	124-132 °C	[1][2]
Purity	≥ 97-98% (HPLC)	[1][2]
Solubility	Soluble in Methanol	
Water Solubility (log10WS)	-2.74 (Calculated)	[4]
Octanol/Water Partition Coefficient (logP _{oct/wat})	1.498 (Calculated)	[4]
InChI Key	VSPBWOAEHQDXRD-UHFFFAOYSA-N	[2][4]
SMILES	O=Cc1ccc2cc[nH]c2c1	[2][4]

Chemical Structure

The chemical structure of Indole-6-carboxaldehyde is fundamental to its reactivity and applications.

Caption: Chemical structure of Indole-6-carboxaldehyde.

Applications in Research and Drug Development

Indole-6-carboxaldehyde is a valuable reactant in a variety of synthetic applications:

- **Pharmaceutical Synthesis:** It serves as a crucial intermediate in the creation of complex pharmaceutical agents.[1] Its applications include the synthesis of antitumor agents and analogs of botulinum neurotoxin serotype A protease inhibitors.[2][3][6]

- Biochemical Assays and Probes: The compound is utilized in biochemical assays to investigate enzyme activity.[1] It is also employed in the development of fluorescent probes for biological imaging, which allows for the visualization of cellular processes.[1]
- Material Science: Beyond pharmaceuticals, it is used in the production of dyes and pigments.[1]
- Organic Synthesis: It is a reactant in the acid-catalyzed preparation of aromatic gem-dihalides from aldehydes and acid halides.[2][6]

Safety and Handling

Indole-6-carboxaldehyde presents several hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE).

Hazard Identification

The compound is classified with the following hazard statements:

- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.[2][7]
- H319: Causes serious eye irritation.[2][7]
- H335: May cause respiratory irritation.[8]

Recommended Personal Protective Equipment (PPE)

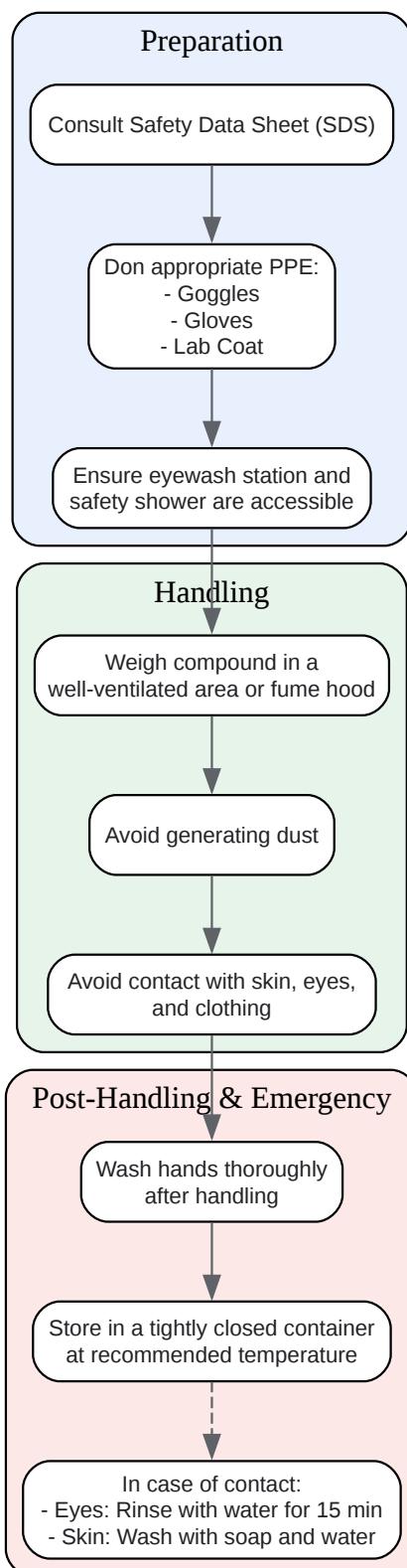
To mitigate the risks associated with handling Indole-6-carboxaldehyde, the following PPE is mandatory:

- Eye Protection: Safety glasses with side-shields or goggles are essential.[2][9]
- Hand Protection: Wear appropriate protective gloves.[2][9]
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin exposure.[9]

- Respiratory Protection: If working with the powder outside of a fume hood, a dust mask (such as a type N95) is recommended.[2]

Safe Handling Workflow

The following workflow should be followed to ensure the safe handling of Indole-6-carboxaldehyde in a laboratory setting.



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Caption: A typical workflow for the safe handling of Indole-6-carboxaldehyde.

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[\[9\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[\[9\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[\[9\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.[\[9\]](#)

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[9\]](#)[\[10\]](#)
Recommended storage temperatures vary by supplier, with some recommending 0-8°C and others -20°C, protected from light.[\[1\]](#)[\[3\]](#) Always refer to the supplier's specific instructions.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[9\]](#) Do not let the product enter drains.[\[11\]](#)

Conclusion

Indole-6-carboxaldehyde (CAS 1196-70-9) is a chemical of significant interest due to its wide-ranging applications in the synthesis of pharmaceuticals, biochemical probes, and other materials. Its utility, however, is paired with notable hazards, including skin, eye, and respiratory irritation, as well as the potential for allergic skin reactions. A thorough understanding of its properties and adherence to strict safety protocols are paramount for its responsible use in research and development. This guide serves as a foundational resource to enable scientists to work with this compound safely and effectively.

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